

azaconazole environmental fate and degradation

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Compound Focus: Azaconazole

CAS No.: 60207-31-0

Cat. No.: S519984

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Environmental Profile of Azaconazole

The following table consolidates key data on **azaconazole's** properties and environmental behavior [1] [2].

Property	Value / Description	Significance & Implications
Chemical Function	Sterol biosynthesis inhibitor (FRAC MoA class 3) [2].	Acts as a fungicide by disrupting ergosterol synthesis [2].
Water Solubility	300 mg/L (at 20 °C, pH 7) [2]	Moderately soluble. Can lead to mobility in aquatic environments and leaching [2].
Octanol-Water Partition Coefficient (Log Kow)	2.36 [2]	Low. Suggests a low potential for bioaccumulation [2].
Soil Adsorption Coefficient (Koc)	Cannot be calculated [2]	Data is insufficient to reliably predict mobility in soil [2].
Vapour Pressure	5.33×10^{-4} mPa (at 20 °C) [2]	Low volatility. Unlikely to volatilize significantly from soil or water surfaces [2].
Aqueous Photolysis DT ₅₀	Stable [2]	Persistent. Not readily degraded by sunlight in water bodies [2].

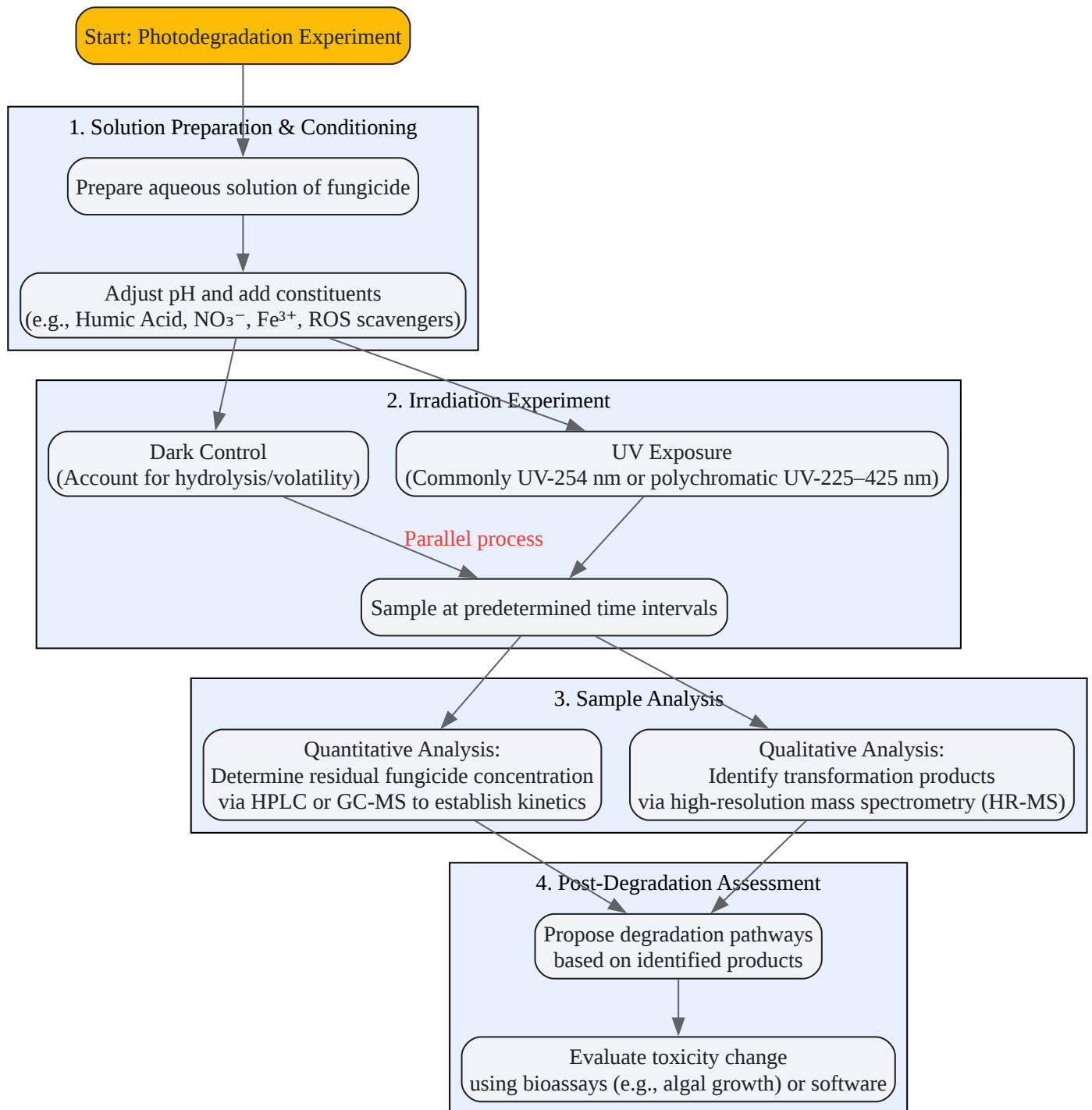
Property	Value / Description	Significance & Implications
Aqueous Hydrolysis DT₅₀	Stable [2]	Persistent. Not readily broken down by reaction with water across a range of pH levels [2].
Soil DT₅₀ (Lab)	> 1 year (silty-clay soil) [1]	Highly persistent in soil. Can remain active in the environment for long periods [1].

Methodologies for Studying Degradation

The degradation of persistent organic pollutants like azole fungicides is often studied through advanced chemical and biological methods. While direct protocols for **azaconazole** are sparse, established methods for similar compounds provide a robust experimental framework.

Photodegradation Studies

Photolysis using ultraviolet (UV) light is a key advanced oxidation process. The following diagram outlines a general workflow for studying the photodegradation of azole fungicides, based on methodologies used for **climbazole** and **fluconazole** [3] [4] [5].



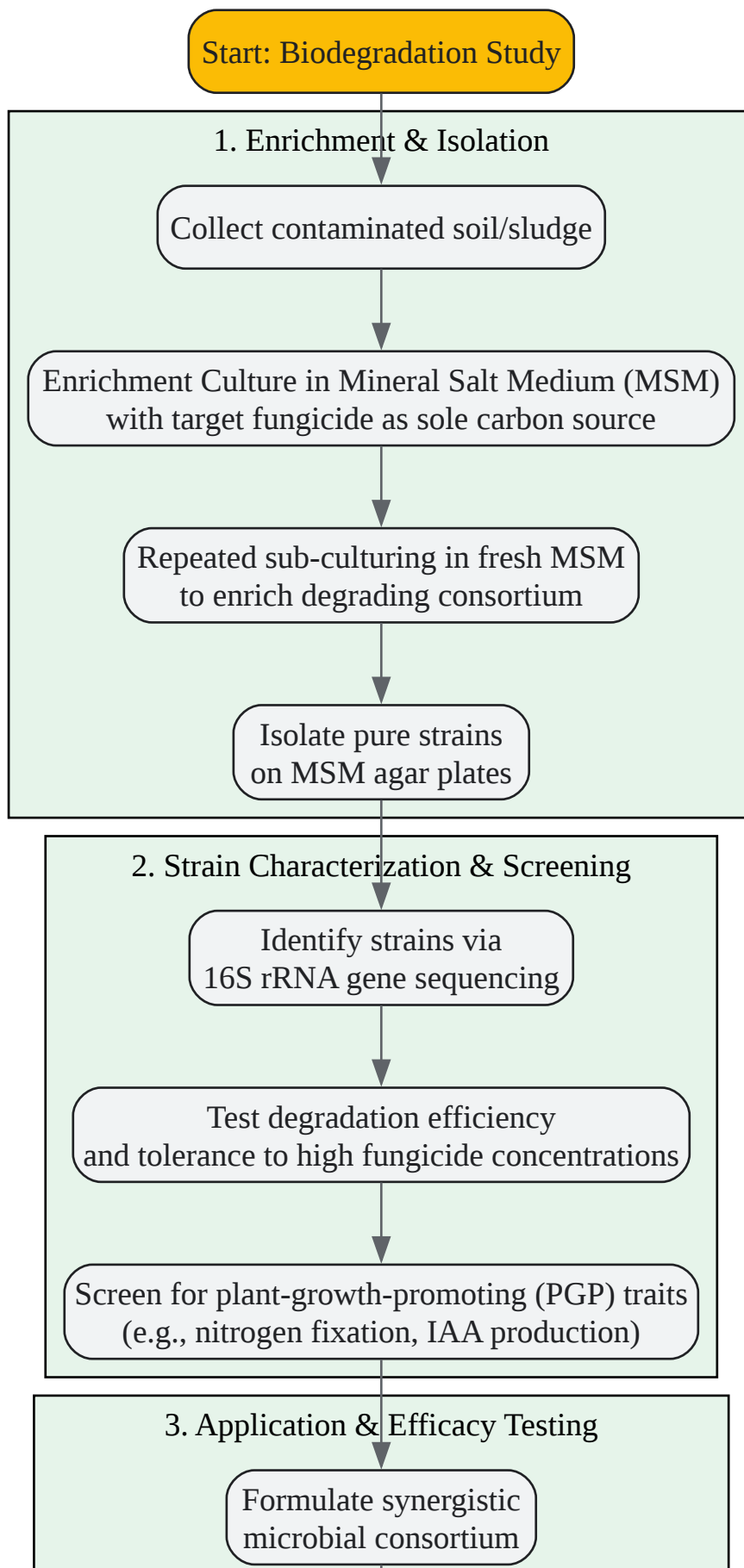
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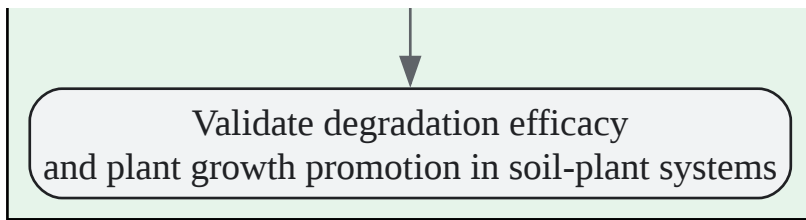
Key Experimental Parameters from Literature:

- **Light Sources:** Studies commonly use low-pressure mercury lamps emitting at **254 nm** or medium-pressure polychromatic lamps (e.g., **225-425 nm**) [3] [5].
- **Solution Conditions:** Experiments test degradation kinetics across a range of **pH values** and in the presence of natural water constituents like **humic acid** (as a source of reactive oxygen species), **nitrate**, and **Fe³⁺** ions [3] [5].
- **Kinetic Analysis:** The degradation typically follows **pseudo-first-order kinetics**. The rate constant (k) and half-life (DT_{50}) are calculated from the slope of the linear regression of $\ln(C/C_0)$ versus time [3] [4].
- **Mechanism Probes:** To identify the reactive species responsible for degradation (e.g., hydroxyl radicals, singlet oxygen), studies add specific scavengers like *tert*-butanol (for $\bullet\text{OH}$) or furfuryl alcohol (for $^1\text{O}_2$) to the solution [3] [5].

Biodegradation and Microbial Degradation

Microbial degradation is a crucial natural process for pollutant removal. The following workflow is based on methodologies used to isolate and assess triazole-fungicide-degrading bacteria [6].





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Key Experimental Parameters from Literature:

- **Culture Medium: Mineral Salt Medium (MSM)** is used to force microbes to utilize the fungicide as their sole carbon and/or energy source [6].
- **Degradation Assessment:** Residual fungicide concentration in the culture is quantified over time using techniques like **gas chromatography (GC)** or **liquid chromatography (LC)** coupled with mass spectrometry [6].
- **Strain Utility:** Beyond degradation, isolates are often screened for **plant-growth-promoting traits** such as nitrogen fixation, phosphate solubilization, and production of phytohormones like indole acetic acid (IAA). This is key for developing bioremediation agents that also support soil health [6].

Key Considerations & Broader Implications

- **Formation of Persistent Transformation Products:** A critical finding from research on other azole fungicides (e.g., fluconazole) is that the parent compound can break down into smaller, more persistent and mobile molecules. A common product is **1,2,4-triazole**, which is classified as **very persistent and very mobile (vPvM)**. These products can be more widespread in the environment and harder to remove from water than the original fungicide [7].
- **Environmental Hotspots for Resistance:** The widespread use of azole fungicides in agriculture and wood preservation creates selection pressure. Residues in certain environments, like **flower bulb waste, green waste, and wood chippings**, have been identified as hotspots for the emergence of azole-resistant strains of *Aspergillus fumigatus*. This is a significant public health concern due to cross-resistance with medical triazoles used to treat fungal infections [8].

How to Proceed Further

Given that some data for **azaconazole** is dated or limited, you may need to:

- **Extrapolate from Analogues:** Use the detailed experimental protocols for climbazole and fluconazole as a template for designing studies on **azaconazole**.

- **Consult Regulatory Sources:** Check the latest assessment reports from regulatory bodies like the European Food Safety Authority (EFSA) or the U.S. EPA for more recent and comprehensive regulatory data on **azaconazole**.
- **Focus on Triazole Core:** Research on the environmental fate of the 1,2,4-triazole moiety itself is highly relevant, as it is a common, persistent daughter product of many azole fungicides [7].

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References

1. Introductory Studies on the Environmental Fate of ... [sciencedirect.com]
2. Azaconazole - AERU - University of Hertfordshire [sitem.herts.ac.uk]
3. Photodegradation of the azole fungicide climbazole by ... [sciencedirect.com]
4. Photodegradation of the azole fungicide fluconazole in ... [pubmed.ncbi.nlm.nih.gov]
5. Photodegradation of the azole fungicide fluconazole in ... [sciencedirect.com]
6. Degradation of Triazole Fungicides by Plant Growth ... [pmc.ncbi.nlm.nih.gov]
7. Environmental Fate of the Azole Fungicide Fluconazole ... [pubmed.ncbi.nlm.nih.gov]
8. Environmental Hotspots for Azole Resistance Selection of ... [pmc.ncbi.nlm.nih.gov]

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